

Identity of SU-13197 in Cardiovascular Research Remains Unclear

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Compound of Interest

Compound Name:	SU-13197
Cat. No.:	B13448160

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An extensive search for a compound designated "**SU-13197**" for basic cardiovascular research has yielded no specific therapeutic agent or research molecule matching this identifier. The inquiry into scientific databases and public records did not uncover any registered drug, experimental compound, or biological molecule with this name in the context of cardiovascular science.

Further investigation into chemical compound databases revealed associations with the numerical part of the query, "13197," but these are not linked to cardiovascular research. The KEGG (Kyoto Encyclopedia of Genes and Genomes) COMPOUND database lists an entry under "C13197" as Potassium dibasic phosphate (K₂HPO₄), an inorganic compound commonly used as a food additive and electrolyte. Another chemical database identifies the CAS number "13197-76-7" as Lauryl hydroxysultaine, a surfactant primarily used in cosmetics and personal care products for its foaming and cleansing properties.

Due to the absence of any specific, identifiable cardiovascular research compound designated as "**SU-13197**" in the public domain, it is not possible to provide an in-depth technical guide, including quantitative data, experimental protocols, or signaling pathway diagrams as requested. The designation "**SU-13197**" may represent an internal, unpublished code for a compound within a private research entity, a typographical error, or a misunderstanding of the compound's name. Without a clear and accurate identification of the molecule and its role in cardiovascular research, the creation of a scientifically sound and detailed technical document is not feasible.

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